Technical Reference: Spectroscopic Characterization of 2,2,4-Trimethylpentanoic Acid

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Compound of Interest

Compound Name:	*2,2,4-Trimethylpentanoic acid*
CAS No.:	*866-72-8*
Cat. No.:	*B1334958*

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CAS Registry Number: 866-72-8 Formula: $C_8H_{16}O_2$ Molecular Weight: 144.21 g/mol IUPAC Name: **2,2,4-Trimethylpentanoic acid**[1][2][3][4]

Executive Summary & Structural Logic

This guide provides a definitive spectroscopic profile for **2,2,4-Trimethylpentanoic acid**, a specific structural isomer of octanoic acid. Unlike commercial "isooctanoic acid" (often a mixture of isomers), this compound possesses a distinct quaternary

-carbon and a terminal isopropyl group.

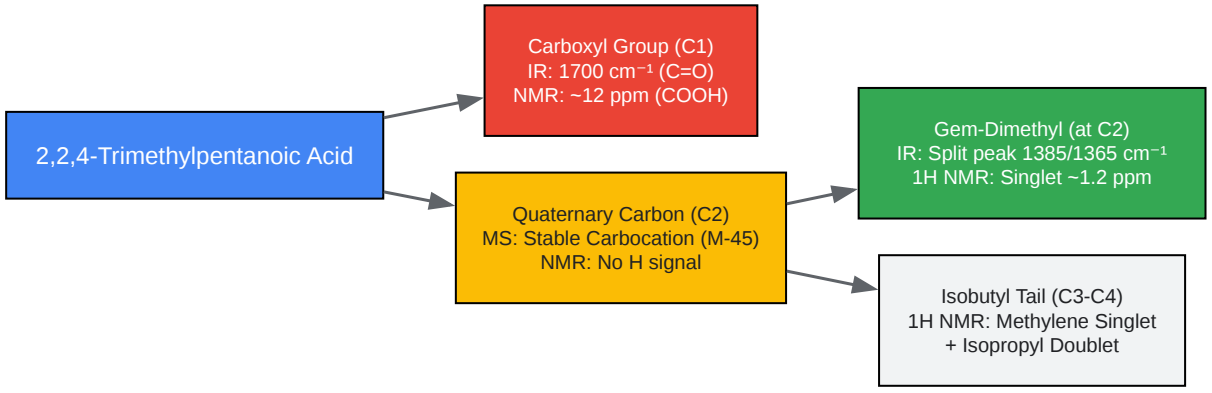
Accurate characterization is critical in drug development workflows, particularly when this moiety serves as a steric shielding group in ester prodrugs or as a stable metabolic intermediate. The presence of the quaternary center at C2 eliminates

-hydrogen abstraction pathways, significantly altering its metabolic stability and mass spectrometric fragmentation compared to linear analogs.

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Structural Connectivity Map

The following diagram illustrates the correlation between the structural moieties of **2,2,4-Trimethylpentanoic acid** and their primary spectroscopic signatures.



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Figure 1: Spectroscopic connectivity map linking structural motifs to key analytical signals.

Nuclear Magnetic Resonance (NMR) Spectroscopy

The NMR profile of **2,2,4-trimethylpentanoic acid** is characterized by the lack of coupling to the C2 position (quaternary) and the distinct singlet of the C3 methylene group, which simplifies the spectrum compared to chiral isomers like 2,3,4-trimethylpentanoic acid.

^{1}H NMR Data (Reference Solvent: $CDCl_3$)

Frequency: 400 MHz

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Chemical Shift (δ ppm)	Multiplicity	Integration	Assignment	Structural Insight
11.80 - 12.10	Broad Singlet	1H	-COOH	Carboxylic acid proton; shift is concentration/temperature dependent.
1.75	Multiplet (Septet)	1H	C4-H	Methine proton of the isopropyl group. Hz.
1.55	Singlet	2H	C3-H_2	Methylene bridge. Appears as a singlet because C2 is quaternary and C4 is achiral/symmetric relative to C3.
1.24	Singlet	6H	C2-$(CH_3)_2$	Gem-dimethyl protons adjacent to the carbonyl. Deshielded by the -effect.
0.94	Doublet	6H	C4-$(CH_3)_2$	Terminal isopropyl methyls. Hz.[5]

^{13}C NMR Data (Proton Decoupled)

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Frequency: 100 MHz

Chemical Shift (δ ppm)	Carbon Type	Assignment	Notes
185.2	Quaternary (C=O)	C1	Characteristic carboxylic acid carbonyl.
51.4	Methylene (CH_2)	C3	Shielded relative to linear chains due to branching.
42.9	Quaternary (Cq)	C2	The "neopentyl-like" center; key for steric identification.
25.4	Methyl (CH_3)	C2-Me	Gem-dimethyl carbons.
24.9	Methine (CH)	C4	Isopropyl methine.
22.5	Methyl (CH_3)	C4-Me	Terminal methyls.

Infrared Spectroscopy (FT-IR)

The IR spectrum serves as a rapid confirmation of the carboxylic acid functionality and the specific gem-dimethyl branching pattern.

Key Absorption Bands (Liquid Film/ATR)

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Wavenumber (cm^{-1})	Vibration Mode	Intensity	Diagnostic Value
2960 - 2870	C-H Stretch	Strong	Alkyl chain vibrations (C-H).
3300 - 2500	O-H Stretch	Broad/Variable	H-bonded carboxylic acid dimer "hump".
1700 ± 10	C=O Stretch	Strong	Carbonyl stretch (dimer). Monomer appears ~1750 cm^{-1} in dilute solution.
1470	C-H Bend	Medium	Methylene scissoring.
1385 & 1365	C-H Bend	Medium	Critical: Gem-dimethyl doublet. The splitting of the 1380 band is diagnostic for the group.
1210 - 1100	C-O Stretch	Strong	C-O single bond stretch coupled with O-H bending.

Mass Spectrometry (GC-MS)

Ionization Mode: Electron Impact (EI, 70 eV)

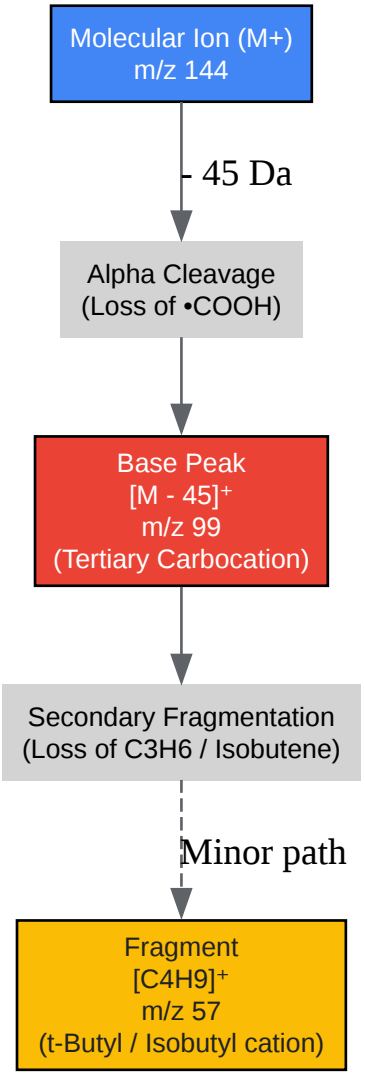
The fragmentation of **2,2,4-trimethylpentanoic acid** is dominated by

-cleavage. The quaternary nature of C2 makes the loss of the carboxyl group highly favorable, leading to a stable tertiary carbocation.

Fragmentation Pathway

The primary fragmentation event is the loss of the -COOH radical (45 Da) to form the base peak at m/z 99.

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Figure 2: Primary fragmentation pathway under Electron Impact (EI) ionization.

Major Ions Table

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m/z	Relative Abundance	Ion Identity	Mechanism
144	< 1%		Molecular ion (very weak/absent due to rapid fragmentation).
129	~5%		Loss of methyl group.
99	100% (Base)		Loss of COOH. Formation of stable cation.
57	20-40%		Butyl cation rearrangement.
43	15-25%		Isopropyl cation.

Experimental Protocol: Self-Validating Identification

To ensure data integrity when characterizing synthesized or purchased lots, follow this tiered protocol.

Step 1: Purity Check (GC-FID/MS)

Objective: Distinguish from linear isomers.

- Column: DB-5ms or equivalent (30m x 0.25mm, 0.25µm film).
- Method: 50°C (2 min hold)

  10°C/min

  250°C.
- Validation Criterion: The analyte must elute before n-octanoic acid (lower boiling point due to branching) and show a base peak of m/z 99. If base peak is m/z 60 (McLafferty rearrangement), the sample is likely a linear or

  -hydrogen containing isomer, not the 2,2-dimethyl species.

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Step 2: Structural Confirmation (1H NMR)

Objective: Confirm quaternary center.

- Solvent: $CDCl_3$ (dried over molecular sieves to prevent water peak interference with COOH).
- Validation Criterion: Observe the singlet at ~1.55 ppm (methylene). If this signal appears as a multiplet or doublet, the sample is not **2,2,4-trimethylpentanoic acid** (likely the 2,3,4-isomer or 2-ethylhexanoic acid).

References

- National Institute of Standards and Technology (NIST).**2,2,4-Trimethylpentanoic acid** Mass Spectrum and IR Data. NIST Chemistry WebBook, SRD 69. [Link]
- PubChem.**2,2,4-Trimethylpentanoic Acid** (Compound Summary). National Library of Medicine. [Link][4]

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